

A Comparative Spectroscopic Guide to N-Substituted Pyrazole Sulfonamides

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Compound of Interest

Compound Name: *n*-(1,3-Diethyl-1*h*-pyrazol-5-yl)methanesulfonamide

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N-substituted pyrazole sulfonamides are a significant class of heterocyclic compounds, recognized for their broad spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.^{[1][2]} The precise structural elucidation of these molecules is paramount for understanding their structure-activity relationships (SAR) and for the development of new therapeutic agents. This guide provides an in-depth comparison of the spectroscopic techniques used to characterize these compounds, offering insights into the interpretation of their spectral data.

The Strategic Importance of Spectroscopic Analysis

A multi-faceted spectroscopic approach is indispensable for the unambiguous characterization of N-substituted pyrazole sulfonamides. Each technique provides a unique piece of the structural puzzle. While techniques like FT-IR offer a quick check for key functional groups, NMR provides a detailed map of the carbon-hydrogen framework. Mass spectrometry confirms the molecular weight and fragmentation patterns, and UV-Visible spectroscopy can offer insights into the electronic properties of the molecule. The collective data from these methods ensures a comprehensive and validated structural assignment.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule. The absorption of infrared radiation causes molecular vibrations, and the frequencies of these vibrations are characteristic of specific bonds.

Interpreting the Spectrum

For N-substituted pyrazole sulfonamides, the FT-IR spectrum is dominated by several key absorption bands:

- **N-H Stretching:** For sulfonamides with a secondary amine, a characteristic N-H stretching vibration is observed in the region of 3350–3250 cm^{-1} .^[3]^[4] The exact position and shape of this band can be influenced by hydrogen bonding.
- **C-H Stretching:** Aromatic and aliphatic C-H stretching vibrations are typically observed around 3100-3000 cm^{-1} and 3000-2850 cm^{-1} , respectively.^[3]
- **S=O Stretching:** The sulfonamide group is characterized by two strong absorption bands corresponding to the asymmetric and symmetric stretching vibrations of the S=O bonds. These typically appear in the ranges of 1370–1330 cm^{-1} and 1180–1160 cm^{-1} , respectively.^[5]
- **C=N and C=C Stretching:** The pyrazole ring exhibits C=N and C=C stretching vibrations in the fingerprint region, typically between 1650 cm^{-1} and 1400 cm^{-1} .^[4]

Comparative Analysis of FT-IR Data

The positions of these characteristic bands can be influenced by the nature and position of substituents on the pyrazole and phenyl rings.

Functional Group	Typical Wavenumber (cm ⁻¹)	Effect of Substitution
N-H Stretch	3350–3250	Electron-withdrawing groups on the phenyl ring can slightly shift this band to a higher wavenumber.
Asymmetric SO ₂ Stretch	1370–1330	Electron-donating groups can cause a slight shift to lower wavenumbers.
Symmetric SO ₂ Stretch	1180–1160	Similar to the asymmetric stretch, electron-donating groups can lead to a shift to lower frequencies.

Table 1: Key FT-IR absorption bands for N-substituted pyrazole sulfonamides and the influence of substituents.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. Both ¹H and ¹³C NMR provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively.

¹H NMR Spectroscopy: A Proton's Perspective

In the ¹H NMR spectrum of N-substituted pyrazole sulfonamides, the chemical shifts of the protons are indicative of their electronic environment.

- Sulfonamide N-H Proton:** The proton attached to the sulfonamide nitrogen is typically observed as a singlet in the downfield region, often between δ 7.0 and 11.0 ppm.^{[6][7]} Its chemical shift can be highly variable and is dependent on the solvent and concentration due to hydrogen bonding.
- Aromatic Protons:** Protons on the phenyl ring of the sulfonamide and any aromatic substituents on the pyrazole ring typically resonate in the region of δ 7.0–8.5 ppm. The

coupling patterns (e.g., doublets, triplets) can provide information about the substitution pattern on the aromatic rings.

- **Pyrazole Ring Protons:** The chemical shift of the proton on the pyrazole ring (if present) is influenced by the substituents on the ring. For instance, the C4-H of a pyrazole ring often appears as a singlet.[\[6\]](#)
- **Alkyl Protons:** Protons of alkyl groups attached to the pyrazole nitrogen or other parts of the molecule will appear in the upfield region (δ 0.5–4.5 ppm), with their chemical shifts and multiplicities determined by neighboring functional groups.

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

The ¹³C NMR spectrum provides information about the number and types of carbon atoms in the molecule.

- **Aromatic and Pyrazole Carbons:** The carbon atoms of the pyrazole and phenyl rings typically resonate in the downfield region of the spectrum, from approximately δ 110 to 160 ppm.[\[4\]](#)
- **Alkyl Carbons:** Carbon atoms of alkyl substituents are found in the upfield region, typically between δ 10 and 60 ppm.[\[4\]](#)

The Influence of Substituents on NMR Spectra

The electronic nature of substituents has a predictable effect on the chemical shifts of nearby protons and carbons.[\[8\]](#)[\[9\]](#)

- **Electron-Withdrawing Groups (EWGs):** EWGs (e.g., -NO₂, -CN, halides) deshield nearby protons and carbons, causing their signals to shift downfield (to higher ppm values).
- **Electron-Donating Groups (EDGs):** EDGs (e.g., -OCH₃, -CH₃, -NH₂) shield nearby protons and carbons, leading to an upfield shift (to lower ppm values).

Table 2: Comparative ¹H and ¹³C NMR data for representative N-substituted pyrazole sulfonamides.

Compound/Substituent	¹ H NMR (δ ppm)	¹³ C NMR (δ ppm)
N-(phenyl)-1H-pyrazole-4-sulfonamide	Phenyl-H: 7.2-7.8 Pyrazole-H: 7.9, 8.2 NH: ~9.5	Phenyl-C: 120-140 Pyrazole-C: 130, 145
N-(4-methoxyphenyl)-1H-pyrazole-4-sulfonamide	Phenyl-H: 6.9 (d), 7.6 (d) OCH ₃ : 3.8 (s)	OCH ₃ -C: 55.5 Phenyl-C (ipso to OCH ₃): ~158
N-(4-nitrophenyl)-1H-pyrazole-4-sulfonamide	Phenyl-H: 7.9 (d), 8.3 (d)	Phenyl-C (ipso to NO ₂): ~148

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is used to determine the molecular weight of a compound and can provide structural information through the analysis of fragmentation patterns.

Determining the Molecular Formula

High-resolution mass spectrometry (HRMS) can provide a very accurate mass measurement, which can be used to determine the elemental composition and molecular formula of the compound.^[4]^[10] Electrospray ionization (ESI) is a soft ionization technique commonly used for these molecules, often resulting in the observation of the protonated molecule [M+H]⁺ or the sodiated adduct [M+Na]⁺.^[4]^[11]

Fragmentation Patterns

The fragmentation of N-substituted pyrazole sulfonamides in the mass spectrometer can provide valuable structural information. Common fragmentation pathways include:

- Cleavage of the S-N bond.
- Cleavage of the N-C bond between the pyrazole ring and the sulfonamide nitrogen.
- Loss of SO₂.
- Fragmentation of the substituent groups.

The analysis of these fragment ions can help to confirm the connectivity of the molecule.

UV-Visible Spectroscopy

UV-Visible spectroscopy provides information about the electronic transitions within a molecule. The absorption of UV or visible light corresponds to the excitation of electrons from lower to higher energy molecular orbitals.

For N-substituted pyrazole sulfonamides, the UV-Vis spectrum is typically characterized by absorption bands in the UV region, arising from $\pi \rightarrow \pi^*$ and $n \rightarrow \pi^*$ transitions within the aromatic pyrazole and phenyl rings.^[12] The position and intensity of these absorption maxima (λ_{max}) can be influenced by the substituents on the aromatic rings and the solvent polarity.

- **Effect of Conjugation:** Extending the conjugated system, for example, by introducing additional aromatic rings, will typically shift the λ_{max} to longer wavelengths (a bathochromic or red shift).
- **Effect of Substituents:** Auxochromes (electron-donating groups) like -OH, -NH₂, and -OCH₃ can cause a bathochromic shift and an increase in absorption intensity (hyperchromic effect). Conversely, electron-withdrawing groups can also lead to shifts in the absorption maxima.

Experimental Protocols

General Sample Preparation

For all spectroscopic techniques, ensure the sample is of high purity. Impurities can complicate spectral interpretation.

FT-IR Spectroscopy Protocol

- **Sample Preparation:** For solid samples, the KBr pellet method is common. Mix a small amount of the sample (1-2 mg) with dry KBr powder (100-200 mg) and press into a transparent disk. Alternatively, Attenuated Total Reflectance (ATR) can be used for solid or liquid samples with minimal preparation.
- **Data Acquisition:** Record the spectrum over the range of 4000-400 cm⁻¹.
- **Data Analysis:** Identify the characteristic absorption bands for the key functional groups.

NMR Spectroscopy Protocol

- **Sample Preparation:** Dissolve 5-10 mg of the sample in approximately 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in an NMR tube.^{[4][13]} Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- **Data Acquisition:** Acquire ^1H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 or 500 MHz).^[7] Additional experiments like COSY, HSQC, and HMBC can be performed to aid in structural assignment.
- **Data Analysis:** Integrate the ^1H NMR signals to determine the relative number of protons. Analyze the chemical shifts, multiplicities, and coupling constants to assign the signals to specific protons in the molecule. Assign the ^{13}C NMR signals based on chemical shifts and comparison with predicted values.

Mass Spectrometry Protocol

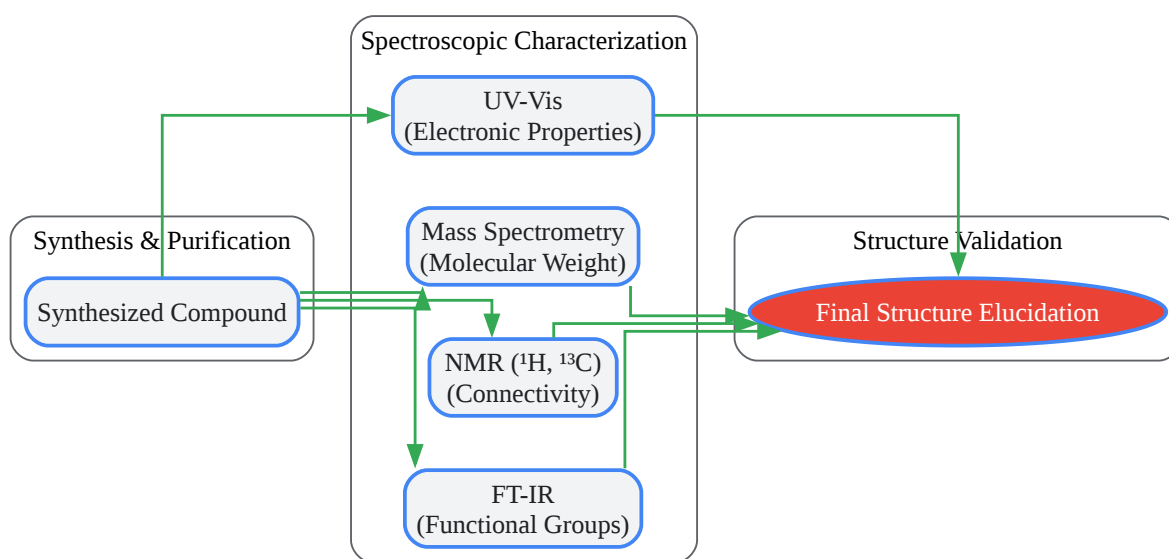
- **Sample Preparation:** Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol, acetonitrile).
- **Data Acquisition:** Introduce the sample into the mass spectrometer via an appropriate ionization source (e.g., ESI). Acquire the mass spectrum in the desired mass range.
- **Data Analysis:** Determine the m/z of the molecular ion peak to confirm the molecular weight. Analyze the fragmentation pattern to gain structural insights. For HRMS, use the accurate mass to determine the elemental composition.

UV-Visible Spectroscopy Protocol

- **Sample Preparation:** Prepare a dilute solution of the sample in a UV-transparent solvent (e.g., ethanol, methanol, dichloromethane). The concentration should be adjusted to give an absorbance reading between 0.1 and 1.0.
- **Data Acquisition:** Record the UV-Vis spectrum over a suitable wavelength range (e.g., 200-800 nm).
- **Data Analysis:** Identify the wavelength of maximum absorbance (λ_{max}) and the corresponding molar absorptivity (ϵ).

Integrated Spectroscopic Analysis Workflow

The following diagram illustrates a logical workflow for the comprehensive spectroscopic characterization of N-substituted pyrazole sulfonamides.



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Caption: Workflow for the spectroscopic characterization of N-substituted pyrazole sulfonamides.

Conclusion

The robust characterization of N-substituted pyrazole sulfonamides relies on the synergistic use of multiple spectroscopic techniques. By understanding the principles behind each method and the influence of molecular structure on the resulting spectra, researchers can confidently elucidate the structures of novel compounds. This detailed spectroscopic analysis is a critical step in the journey of drug discovery and development, enabling the rational design of more potent and selective therapeutic agents.

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